

# JWG-071 IC50 comparison with other inhibitors

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## Compound Focus: JWG-071

CAS No.: 2250323-50-1

Cat. No.: S531463

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## JWG-071 IC50 Profile

The table below summarizes the key inhibitory data available for **JWG-071**.

Target	Reported IC50 (nM)	Experimental Context
ERK5	88 nM	Kinase-selective chemical probe activity [1].
LRRK2	109 nM	Kinase-selective chemical probe activity [1].

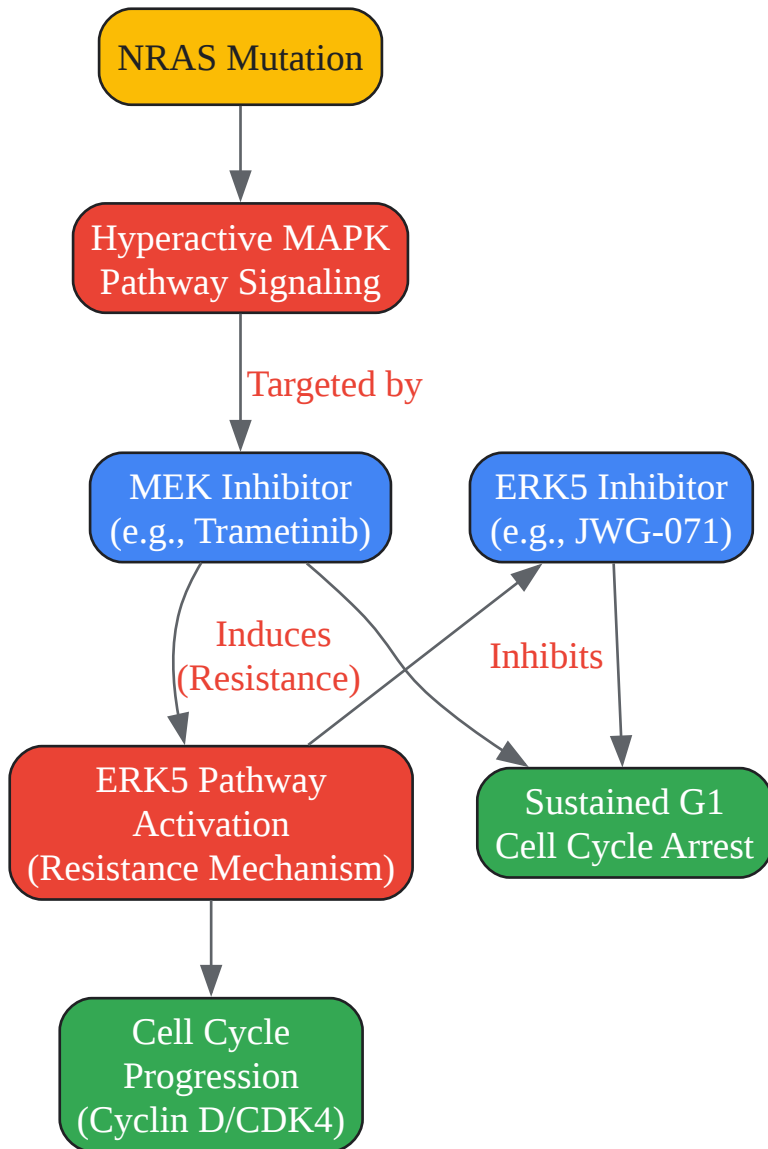
## Experimental Context and Protocol

The provided IC50 values establish **JWG-071** as a potent and **kinase-selective chemical probe** for ERK5 [1]. In cell-based studies, inhibitors like **JWG-071** are often used to investigate the biological function of their targets.

For example, in a study on NRAS-mutant melanoma, a different ERK5 inhibitor (**XMD8-92**) was used in combination with the MEK inhibitor **Trametinib**. The typical experimental workflow involved treating human melanoma cell lines with the drug combination and then using techniques like RNA-sequencing and DNA profiling to analyze the effects on cell cycle arrest and gene expression [2]. This illustrates how ERK5 inhibitor data is generated and applied in a research context.

## The Role of ERK5 Inhibition in Cancer Research

ERK5 is a mitogen-activated protein kinase (MAPK) that regulates cell proliferation, survival, and angiogenesis. The following diagram illustrates the signaling pathway and therapeutic strategy of ERK5 inhibition, particularly in the context of NRAS-mutant melanoma.



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Research shows that in certain cancers, such as NRAS-mutant melanoma, using a MEK inhibitor can trigger the activation of the ERK5 pathway as a resistance mechanism. Combining a MEK inhibitor with an ERK5

inhibitor can overcome this resistance, leading to a powerful suppression of tumor growth by inducing a sustained G1 cell cycle arrest, as shown in the pathway above [2].

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## References

1. JWG-071 | ERK5 Probe [medchemexpress.com]
2. MEK5/ERK5 inhibition sensitizes NRAS-mutant melanoma ... [nature.com]

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